

Solubility of 2-((4-Methoxybenzyl)oxy)acetic acid in common organic solvents

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Compound of Interest

Compound Name: 2-((4-Methoxybenzyl)oxy)acetic acid

Cat. No.: B1313536

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Technical Guide: Solubility Profile of 2-((4-Methoxybenzyl)oxy)acetic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-((4-Methoxybenzyl)oxy)acetic acid** in common organic solvents. The information contained herein is intended to support research, development, and formulation activities involving this compound.

Core Compound Information

IUPAC Name	2-((4-Methoxybenzyl)oxy)acetic acid
CAS Number	88920-24-5
Molecular Formula	C10H12O4
Molecular Weight	196.2 g/mol
Physical Form	White to yellow powder or crystals

Qualitative Solubility Data

Quantitative solubility data for **2-((4-Methoxybenzyl)oxy)acetic acid** in a range of common organic solvents is not readily available in published literature. However, qualitative assessments indicate slight solubility in the following solvents.

Solvent Category	Solvent	Qualitative Solubility
Alcohols	Methanol	Slightly Soluble[1]
Sulfoxides	Dimethyl Sulfoxide (DMSO)	Slightly Soluble[1]
Halogenated Alkanes	Chloroform	Slightly Soluble[1]

Experimental Protocols for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a solid compound like **2-((4-Methoxybenzyl)oxy)acetic acid** in an organic solvent. This method is based on the principle of achieving a saturated solution at a specific temperature and then quantifying the concentration of the dissolved solute.

Materials and Equipment:

- **2-((4-Methoxybenzyl)oxy)acetic acid**
- Selected organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **2-((4-Methoxybenzyl)oxy)acetic acid** to a series of vials.
 - To each vial, add a known volume of a specific organic solvent.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker or water bath set to the desired experimental temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The solution should have visible undissolved solid material at the bottom.
- Sample Collection and Preparation:
 - Allow the vials to stand undisturbed at the experimental temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the supernatant through a syringe filter into a pre-weighed volumetric flask to remove any undissolved solid.
- Quantification:
 - Dilute the filtered sample with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample using a validated HPLC or UV-Vis spectrophotometry method to determine the concentration of **2-((4-Methoxybenzyl)oxy)acetic acid**.
 - Prepare a calibration curve using standard solutions of known concentrations to accurately quantify the solute concentration in the experimental samples.

- Calculation of Solubility:
 - Calculate the solubility of **2-((4-Methoxybenzyl)oxy)acetic acid** in the solvent at the specified temperature, expressed in units such as mg/mL or mol/L, taking into account the dilution factor.

Logical Workflow for Solvent Selection

The following diagram illustrates a logical workflow for selecting an appropriate solvent for **2-((4-Methoxybenzyl)oxy)acetic acid** based on experimental solubility determination.



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Caption: Solvent selection workflow for **2-((4-Methoxybenzyl)oxy)acetic acid**.

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References

- 1. 2-((4-Methoxybenzyl)oxy)acetic acid , 95% , 88920-24-5 - CookeChem [cookechem.com]
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